

# physical and chemical properties of 2-Iodo-3-nitrobenzoic acid

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## Compound of Interest

Compound Name: **2-Iodo-3-nitrobenzoic acid**

Cat. No.: **B1296246**

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## An In-depth Technical Guide to 2-Iodo-3-nitrobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**2-Iodo-3-nitrobenzoic acid** is a highly functionalized aromatic compound of significant interest in organic synthesis and medicinal chemistry. Its unique substitution pattern, featuring a carboxylic acid, an iodine atom, and a nitro group, makes it a versatile building block for the construction of complex molecular architectures. This technical guide provides a comprehensive overview of the physical and chemical properties, synthetic methodologies, reactivity, and key applications of **2-Iodo-3-nitrobenzoic acid**, with a focus on its role in pharmaceutical development and biochemical research.

### Core Physical and Chemical Properties

**2-Iodo-3-nitrobenzoic acid** is a light yellow crystalline solid at room temperature.<sup>[1]</sup> The compound's key physical and chemical identifiers and properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>4</sub> INO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	293.02 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	5398-69-6	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Light yellow crystalline solid	<a href="#">[1]</a>
Melting Point	200 - 212 °C	<a href="#">[1]</a> <a href="#">[3]</a>
pKa (Predicted)	1.86 ± 0.20	<a href="#">[4]</a>
Purity	≥ 95-99% (HPLC)	<a href="#">[1]</a> <a href="#">[2]</a>
SMILES String	OC(=O)c1cccc(c1I)--INVALID-LINK--=O	<a href="#">[2]</a>
InChI Key	XWOGTRRVKVPJSP-UHFFFAOYSA-N	<a href="#">[2]</a>
Storage Conditions	Store at room temperature under inert gas (Nitrogen or Argon).	<a href="#">[1]</a> <a href="#">[4]</a>

## Synthesis and Purification: Experimental Protocols

The synthesis of **2-*Iodo*-3-nitrobenzoic acid** typically proceeds from a commercially available precursor, 2-amino-3-nitrobenzoic acid, via a Sandmeyer-type reaction. This classic transformation in organic chemistry allows for the introduction of an *iodo* group onto the aromatic ring.

### Synthesis of 2-*Iodo*-3-nitrobenzoic Acid via Diazotization-*Iodination*

This protocol is based on established methods for analogous transformations.

Materials:

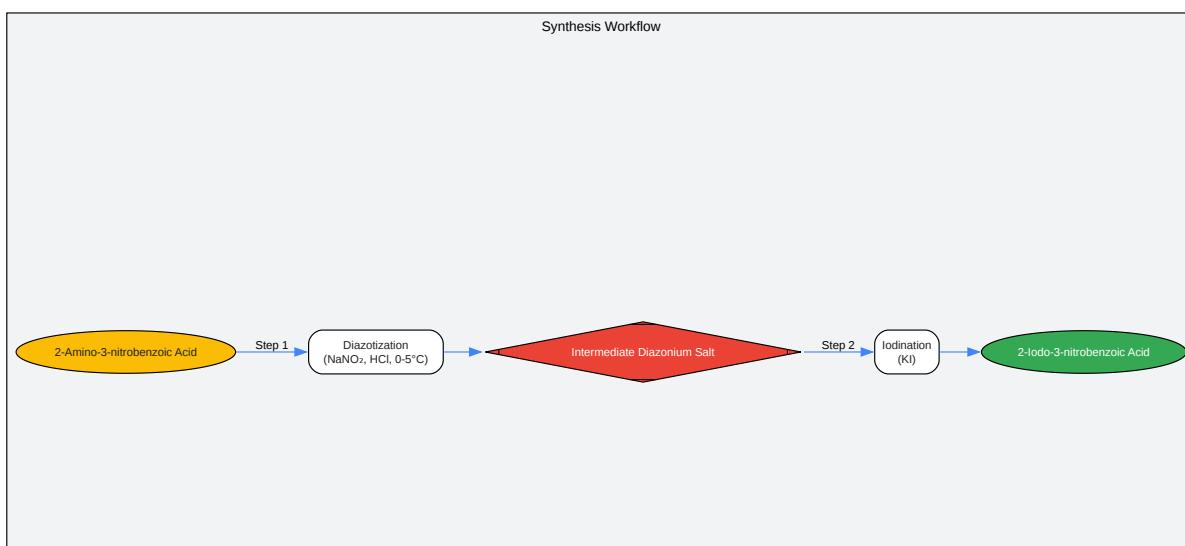
- 2-Amino-3-nitrobenzoic acid

- Concentrated Hydrochloric Acid (HCl) or Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- Sodium Nitrite (NaNO<sub>2</sub>)
- Potassium Iodide (KI)
- Deionized Water
- Ice

**Procedure:**

- **Diazotization:**
  - Suspend 2-amino-3-nitrobenzoic acid in a mixture of concentrated acid and water in a reaction flask.
  - Cool the suspension to 0-5 °C in an ice bath with constant stirring.
  - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise to the suspension. Maintain the temperature strictly between 0 and 5 °C to ensure the stability of the resulting diazonium salt.
  - Continue stirring for an additional 30-60 minutes at this temperature after the addition is complete to ensure full conversion to the diazonium salt.
- **Iodination (Sandmeyer Reaction):**
  - In a separate flask, prepare a concentrated aqueous solution of potassium iodide.
  - Slowly add the freshly prepared, cold diazonium salt solution to the potassium iodide solution. Vigorous nitrogen gas evolution will be observed.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours to ensure the reaction goes to completion.
- **Work-up and Purification:**

- Collect the precipitated solid product by vacuum filtration.
- Wash the crude product thoroughly with cold deionized water to remove inorganic salts.
- Further purification can be achieved by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to yield the final product as a light yellow crystalline solid.



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Caption: Synthetic pathway for **2-Iodo-3-nitrobenzoic acid**.

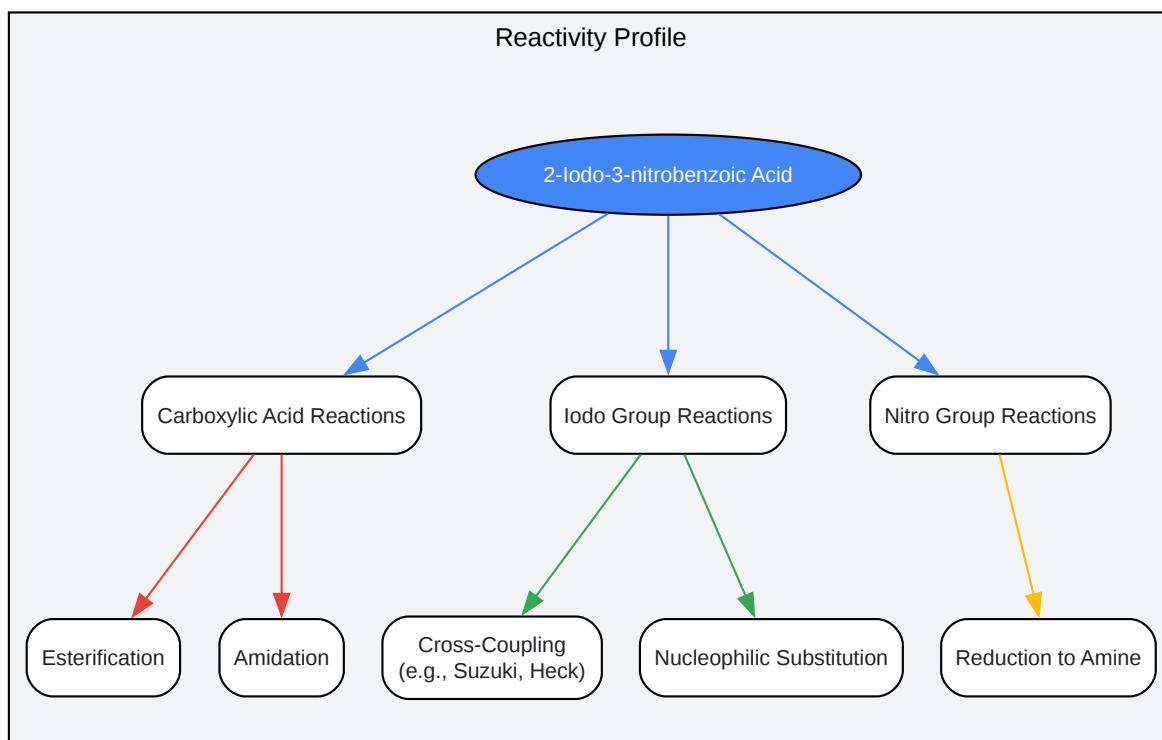
## Chemical Reactivity and Stability

The reactivity of **2-Iodo-3-nitrobenzoic acid** is dictated by its three functional groups. The compound is stable when stored under recommended conditions at room temperature.[\[1\]](#)

- Carboxylic Acid Group: This group can undergo standard reactions such as esterification, amidation, and conversion to an acyl halide. It is a deactivating, meta-directing group for electrophilic aromatic substitution.[\[5\]](#)[\[6\]](#)[\[7\]](#)

- **Iodo Group:** The carbon-iodine bond is relatively weak, making the iodo group an excellent leaving group in nucleophilic aromatic substitution and a key participant in various metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira).[1][5] This reactivity is crucial for building more complex molecular frameworks.[1]
- **Nitro Group:** As a strong electron-withdrawing group, the nitro group deactivates the aromatic ring towards electrophilic substitution.[6][7] It can be reduced to an amino group, providing a synthetic handle for further functionalization.

The combined electron-withdrawing effects of the nitro and carboxylic acid groups make the aromatic ring electron-deficient and less susceptible to further electrophilic attack.[6][7]



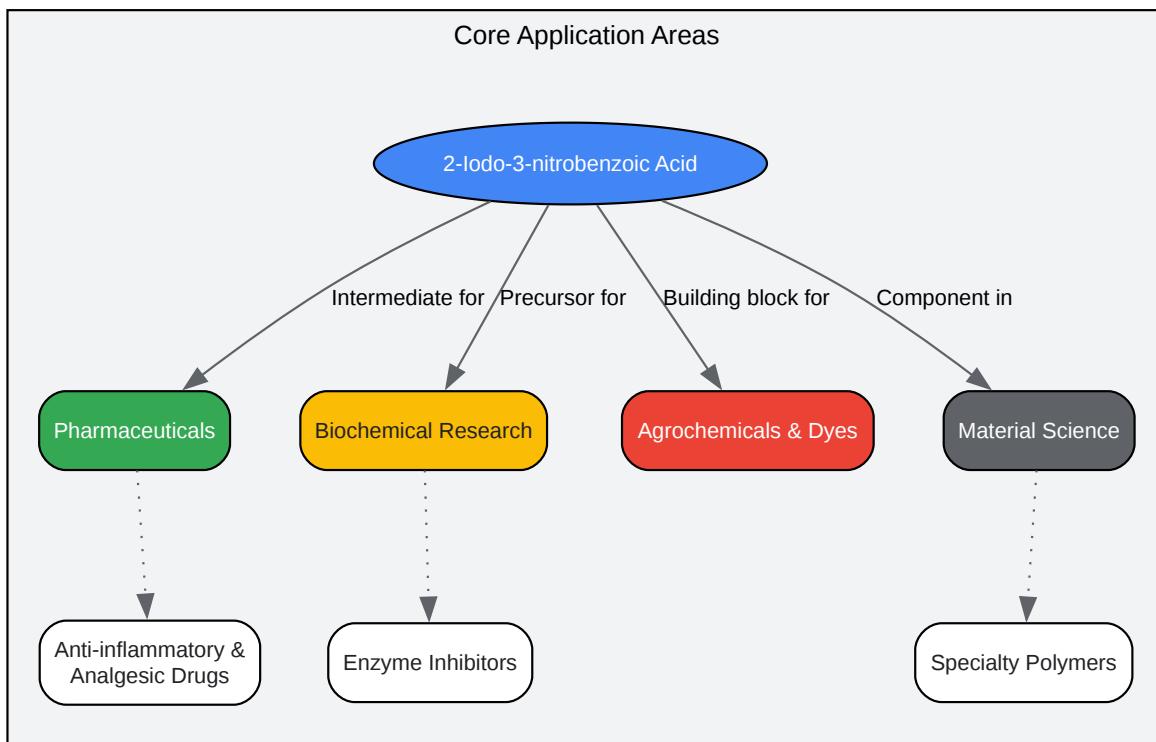
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Caption: Key reaction types for **2-Iodo-3-nitrobenzoic acid**.

## Applications in Research and Development

**2-Iodo-3-nitrobenzoic acid** is not typically used as an end-product but rather as a crucial intermediate in the synthesis of a wide range of target molecules across various industries.[1]

- Pharmaceutical Development: It serves as a key building block in the synthesis of novel drug candidates, particularly in the development of anti-inflammatory and analgesic drugs.[1] Its structure is a precursor for creating more complex, biologically active molecules.[1]
- Biochemical Research: The compound is utilized in studies related to enzyme inhibition. By incorporating it into larger molecules, researchers can probe enzyme active sites and develop new inhibitors for therapeutic applications.[1]
- Agrochemicals and Dyes: Its versatile reactivity makes it a valuable intermediate in the production of new agrochemicals and specialized dyes.[1]
- Material Science: Researchers are exploring its use in the creation of novel polymers and coatings that require specific chemical properties for advanced applications.[1]



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Caption: Major applications of **2-Iodo-3-nitrobenzoic acid**.

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